

Application Notes & Protocols: Catalytic Hydrogenation Using Ruthenium Nitrosyl Complexes

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Compound of Interest

Compound Name: *Ruthenium(II)NitrosylChloridehydrate*

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Introduction: The Unique Role of the Nitrosyl Ligand in Ruthenium Catalysis

Ruthenium complexes have long been at the forefront of homogeneous catalysis, particularly in hydrogenation and transfer hydrogenation reactions. The introduction of a nitrosyl (NO) ligand to the ruthenium center imparts unique and highly beneficial electronic and structural properties. The nitrosyl ligand is a strong π -acceptor, which significantly influences the electrophilicity of the metal center.^{[1][2]} This, combined with its potential non-innocent electronic behavior and excellent stability, makes ruthenium nitrosyl complexes a compelling class of catalysts.^{[2][3][4]}

When integrated into a robust coordination sphere, such as those provided by pincer ligands, the resulting complexes are not only extraordinarily stable and tunable but also demonstrate exceptional catalytic activity.^{[1][5]} This guide provides an in-depth exploration of modern ruthenium nitrosyl complexes, focusing on their application in the transfer hydrogenation of

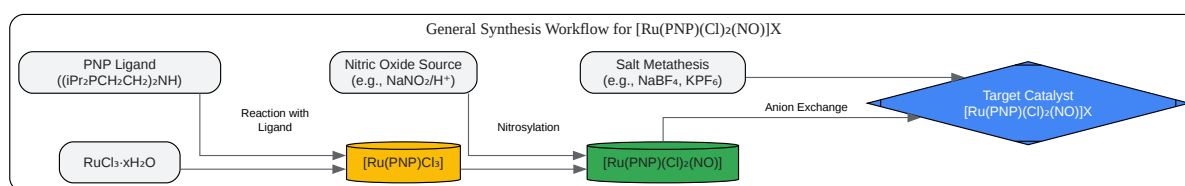
carbonyl compounds and the hydrogenation of CO₂, offering detailed protocols and mechanistic insights for researchers in catalysis and drug development.

Section 1: Pincer-Type Ruthenium Nitrosyls for Transfer Hydrogenation

The synergy between a tridentate pincer ligand and a nitrosyl group on a ruthenium core has led to a new family of highly active and bench-stable pre-catalysts. Pincer ligands, such as the PNP-type ((R₂PCH₂CH₂)₂NH), enforce a stable, well-defined coordination geometry around the metal, preventing catalyst decomposition while allowing for facile substrate interaction.^{[3][5]}

Catalyst Synthesis and Characterization

A novel family of ruthenium PNP nitrosyl complex salts, represented as [Ru(PNP)(Cl)₂(NO)]X (where X can be Cl, BF₄, BPh₄, PF₆), has been synthesized and characterized.^{[1][3][4]} The synthesis is a robust process, allowing for variation of the counter-anion (X) to tune the catalyst's solubility and properties.



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Caption: Workflow for synthesizing pincer-nitrosyl ruthenium catalysts.

Application: Transfer Hydrogenation of Ketones

Ruthenium nitrosyl pincer complexes exhibit remarkable activity in the transfer hydrogenation of ketones using isopropanol as both the solvent and hydrogen source. At elevated

temperatures (90 °C), these catalysts can achieve nearly quantitative conversion in as little as five minutes, a performance level comparable to well-established commercial catalysts like Ru-MACHO derivatives.[\[3\]](#)[\[4\]](#)[\[5\]](#)

The choice of counter-anion plays a crucial role at lower temperatures. At 35 °C, complexes with Cl⁻ (Ru-1) and BF₄⁻ (Ru-2) anions show higher efficiency than those with BPh₄⁻ (Ru-3) or PF₆⁻ (Ru-4), a difference attributed to their superior solubility in isopropanol.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 1: Performance in Transfer Hydrogenation of Acetophenone (1a)

Entry	Catalyst	Temp. (°C)	Time (h)	Conversion (%)	Source
1	Ru-1 (X=Cl)	25	18	90	[5]
2	Ru-1 (X=Cl)	90	1.5	>95	[5]
3	Ru-2 (X=BF ₄)	35	4	~60	[3]

| 4 | Ru-2 (X=BF₄) | 90 | 0.08 (5 min) | >99 |[\[1\]](#)[\[3\]](#) |

Protocol 1: General Procedure for Transfer Hydrogenation of Ketones

Objective: To reduce a ketone substrate to its corresponding secondary alcohol using a Ru-PNP-NO catalyst.

Materials:

- Ruthenium catalyst (e.g., Ru-1 [Ru(PNP)(Cl)₂(NO)]Cl or Ru-2 [Ru(PNP)(Cl)₂(NO)]BF₄) (0.1-0.5 mol%)
- Ketone substrate (1.0 mmol)
- Base: Potassium tert-butoxide (KOtBu) or Potassium hydroxide (KOH) (10-20 mol%)
- Anhydrous isopropanol (iPrOH) (3-5 mL)

- Inert atmosphere glovebox or Schlenk line
- Reaction vial or flask with a magnetic stir bar
- Heating plate or oil bath

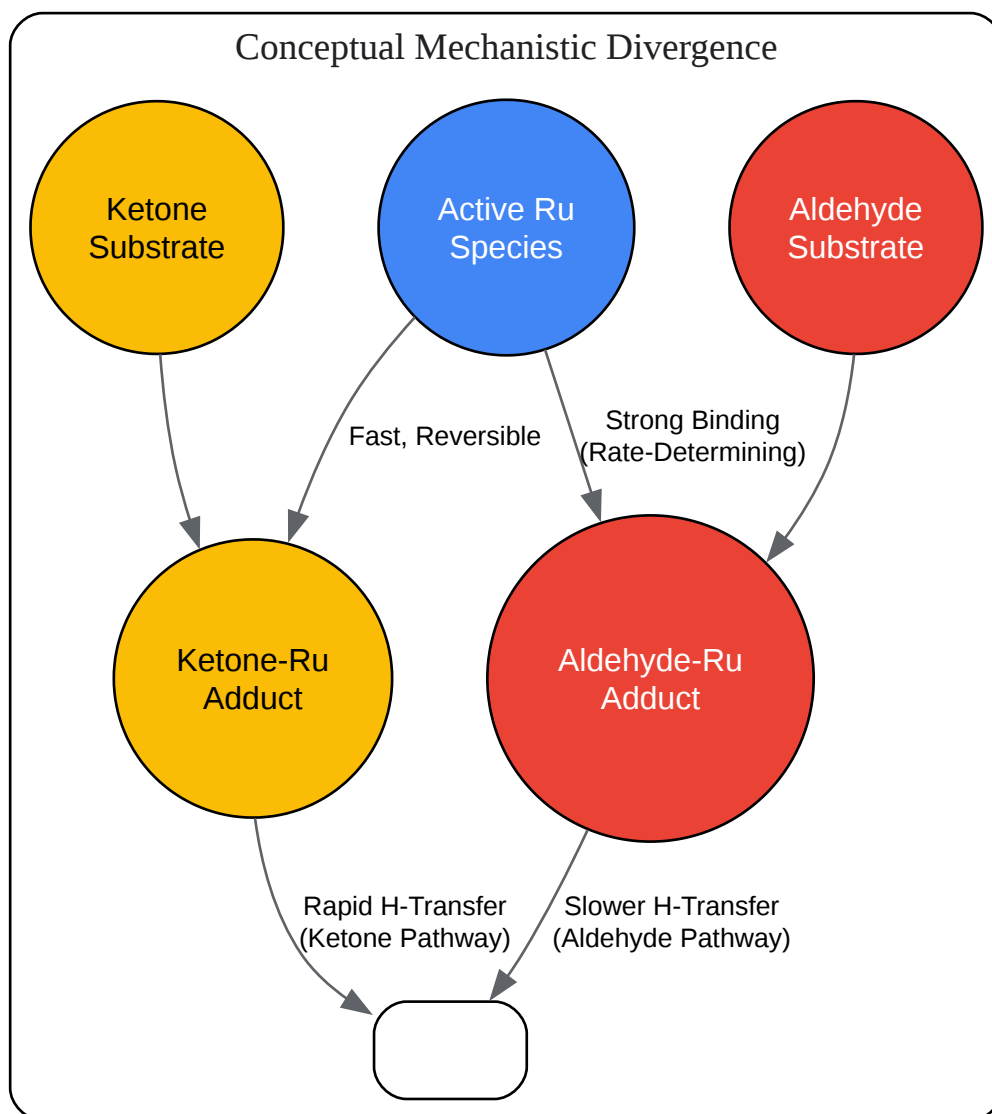
Procedure:

- Preparation: In an inert atmosphere glovebox, add the ruthenium catalyst (e.g., 0.005 mmol for 0.5 mol%) and the base (e.g., 0.1 mmol) to a dry reaction vial containing a stir bar.
- Reagent Addition: Add the ketone substrate (1.0 mmol) to the vial, followed by anhydrous isopropanol (3 mL).
- Reaction Setup: Seal the vial tightly. If using a Schlenk flask, evacuate and backfill with argon or nitrogen three times.
- Reaction Conditions:
 - For High-Speed Conversion: Place the vial in a preheated oil bath at 90 °C and stir vigorously. Monitor the reaction by TLC or GC-MS. Full conversion is often achieved within 5-30 minutes.[\[1\]](#)[\[5\]](#)
 - For Mild Conditions: Stir the reaction mixture at 35 °C. Longer reaction times (4-18 hours) may be required.[\[5\]](#)
- Workup and Analysis:
 - After cooling to room temperature, quench the reaction by adding a few drops of water.
 - Dilute the mixture with an organic solvent (e.g., ethyl acetate) and pass it through a short plug of silica gel to remove the catalyst and base.
 - Concentrate the filtrate under reduced pressure.
 - Analyze the crude product by ^1H NMR or GC to determine conversion and purify by column chromatography if necessary.

Application: Transfer Hydrogenation of Aldehydes

Interestingly, the transfer hydrogenation of aldehydes using these same catalysts requires more forcing conditions. Full conversion of aldehyde substrates typically necessitates higher temperatures (70 °C) and significantly longer reaction times (e.g., 7 hours) compared to ketones.^{[1][3]}

Crucially, competition experiments reveal that the presence of an aldehyde suppresses the hydrogenation of a ketone.^{[1][3]} This strongly suggests that aldehydes and ketones are reduced via two distinct mechanistic pathways, with the aldehyde likely coordinating more strongly to the active catalytic species.^[1]



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Caption: Aldehydes and ketones likely follow different catalytic pathways.

Protocol 2: General Procedure for Transfer Hydrogenation of Aldehydes

Objective: To reduce an aldehyde substrate to its corresponding primary alcohol.

Procedure:

- Follow steps 1-3 from Protocol 1.
- Reaction Conditions: Place the sealed reaction vial in a preheated oil bath at 70 °C and stir vigorously.
- Monitoring: Monitor the reaction over a longer period, typically 7-18 hours, to reach full conversion.^[1]
- Workup: The workup and analysis procedure is identical to that described in Protocol 1.

Section 2: CO₂ Hydrogenation and Formic Acid Dehydrogenation

The same family of Ru-PNP-nitrosyl complexes has proven to be highly competent for the reversible hydrogenation of carbon dioxide to formic acid (FA), a key process for chemical hydrogen storage and CO₂ valorization.^{[6][7]}

Application Note: A Reversible System for Hydrogen Storage

These bench-stable catalysts operate efficiently at low temperatures (30 °C) in weakly basic ionic liquids like EMIM OAc.^{[6][8]} The system demonstrates high turnover numbers (TONs up to 1305) for CO₂ hydrogenation.^[7] Remarkably, the same catalyst is also effective for the reverse reaction—the dehydrogenation of formic acid back to CO₂ and H₂—at 95 °C.^[8] This catalytic duality makes the system suitable for hydrogen storage/release cycles, with demonstrated stability for up to 10 consecutive cycles.^{[6][8]}

Table 2: Performance in Reversible CO₂ Hydrogenation

Reaction	Catalyst	Temp. (°C)	Time (h)	Result	Source
CO ₂ Hydrogenation	Ru-2 (X=BF ₄)	30	18	Up to 94% FA/IL	[6]

| FA Dehydrogenation | Ru-2 (X=BF₄) | 95 | 3 | >95% Conversion |[8] |

Protocol 3: Procedure for CO₂ Hydrogenation to Formic Acid

Objective: To catalytically convert CO₂ and H₂ into formic acid in an ionic liquid medium.

Materials:

- Ruthenium catalyst (e.g., Ru-2 [Ru(PNP)(Cl)₂(NO)]BF₄) (0.05-0.3 mol%)
- Ionic Liquid (IL), e.g., 1-ethyl-3-methylimidazolium acetate (EMIM OAc) (1 mL)
- High-pressure autoclave or reactor equipped with a magnetic stir bar, gas inlet, and pressure gauge
- CO₂ gas (high purity)
- H₂ gas (high purity)

Procedure:

- Reactor Setup: Place the ruthenium catalyst (e.g., 0.004 mmol) and the ionic liquid (1 mL) into the high-pressure reactor inside a glovebox.
- Sealing and Purging: Seal the reactor, remove it from the glovebox, and connect it to a gas manifold. Purge the reactor several times with low-pressure H₂ to remove air.
- Pressurization: Charge the reactor with CO₂ (e.g., 10 bar) followed by H₂ (e.g., 20 bar).

- Reaction: Place the reactor on a stirring plate at 30 °C. Stir the reaction mixture for 18 hours.
[6]
- Depressurization and Analysis:
 - After the reaction, cool the reactor in an ice bath before slowly and carefully venting the excess gas in a fume hood.
 - Open the reactor and take an aliquot of the ionic liquid solution.
 - Determine the concentration of formic acid produced (mol % FA/IL) using ^1H NMR spectroscopy with a suitable internal standard.[6][7]

Conclusion

Ruthenium nitrosyl complexes, particularly those featuring pincer ligand architecture, are robust, versatile, and highly active catalysts for hydrogenation reactions. Their bench-stable nature makes them accessible for a wide range of applications. The distinct reactivity profiles for different substrates, such as ketones versus aldehydes, underscore the importance of understanding the underlying mechanistic pathways to optimize reaction conditions. Furthermore, their demonstrated efficacy in the reversible hydrogenation of CO_2 opens promising avenues for their use in sustainable energy and chemical synthesis cycles. The protocols outlined in this guide provide a solid foundation for researchers to explore and exploit the unique catalytic potential of these advanced ruthenium complexes.

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